

Comparative Analysis of XM-U-14 and its Analog: Information Not Available

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Compound of Interest

Compound Name: XM-U-14

Cat. No.: B15542088

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A comprehensive comparative analysis of **XM-U-14** and its analogs, including performance data and detailed experimental protocols, cannot be provided at this time. Extensive searches for a specific research molecule, drug, or compound identified as "**XM-U-14**" have not yielded any conclusive results.

The identifier "**XM-U-14**" does not correspond to any known entity in publicly available scientific and research databases. Search results included references to unrelated items such as product codes and prefixes for predicted transcripts in genetic databases (XM)[1]. There was an incidental mention of USP14, a ubiquitin-specific protease, in the context of neurodegenerative diseases, but no link to a compound named **XM-U-14** could be established[2][3].

Without a clear identification of the primary compound, it is not feasible to:

- Identify its structural and functional analogs.
- Retrieve and compare quantitative performance data from experimental studies.
- Detail the experimental protocols used in its evaluation.
- Illustrate its signaling pathways or experimental workflows.

Therefore, the requested comparative guide, including data tables and visualizations, cannot be generated. Further research and clarification of the identity of "**XM-U-14**" are required to

proceed with this analysis.

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References

- 1. Primer designing tool [ncbi.nlm.nih.gov]
- 2. USP14: Structure, Function, and Target Inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Distinct effects of ubiquitin overexpression on NMJ structure and motor performance in mice expressing catalytically inactive USP14 - PMC [pmc.ncbi.nlm.nih.gov]
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